

Technical Guide: 2,4-Dibromofuran (CAS No. 32460-06-3)

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Compound of Interest

Compound Name: 2,4-Dibromofuran

Cat. No.: B1626847

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available information on **2,4-Dibromofuran**. It is important to note that this compound is not extensively studied, and much of the data regarding its biological activity and specific experimental protocols are not available in the public domain. Information from analogous compounds is provided for context where direct data is absent.

Chemical Identity and Physicochemical Properties

2,4-Dibromofuran is a halogenated heterocyclic compound. Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	32460-06-3	-
Molecular Formula	C ₄ H ₂ Br ₂ O	[1]
Molecular Weight	225.87 g/mol	[1]
IUPAC Name	2,4-dibromofuran	[1]
Synonyms	2,4-Dibromo-furan	[1]
Melting Point	31-32 °C	[2]
Boiling Point (Predicted)	167.1 ± 20.0 °C	[2]
Density (Predicted)	2.159 ± 0.06 g/cm ³	[2]
Topological Polar Surface Area	13.1 Å ²	[1]
LogP (Predicted)	2.7	[1]

Spectroscopic Data

Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **2,4-Dibromofuran** are not readily available in public databases. Researchers working with this compound will need to perform their own analytical characterization.

Biological Activity and Potential Applications

Direct experimental evidence for the biological activity of **2,4-Dibromofuran** is currently lacking in the scientific literature. However, the furan scaffold and the presence of bromine substituents suggest potential areas of interest for research and drug development.

The furan nucleus is a common motif in a wide range of biologically active compounds, exhibiting antibacterial, antifungal, antiviral, anti-inflammatory, and anticancer properties. The electron-rich nature of the furan ring allows for various interactions with biological macromolecules.

Furthermore, halogenated furanones, which are structurally related to **2,4-Dibromofuran**, have been isolated from marine algae and are known to interfere with bacterial communication

systems, a process known as quorum sensing. This activity can inhibit biofilm formation and reduce the virulence of pathogenic bacteria. Given these precedents, **2,4-Dibromofuran** could be investigated for similar antimicrobial and anti-biofilm activities.

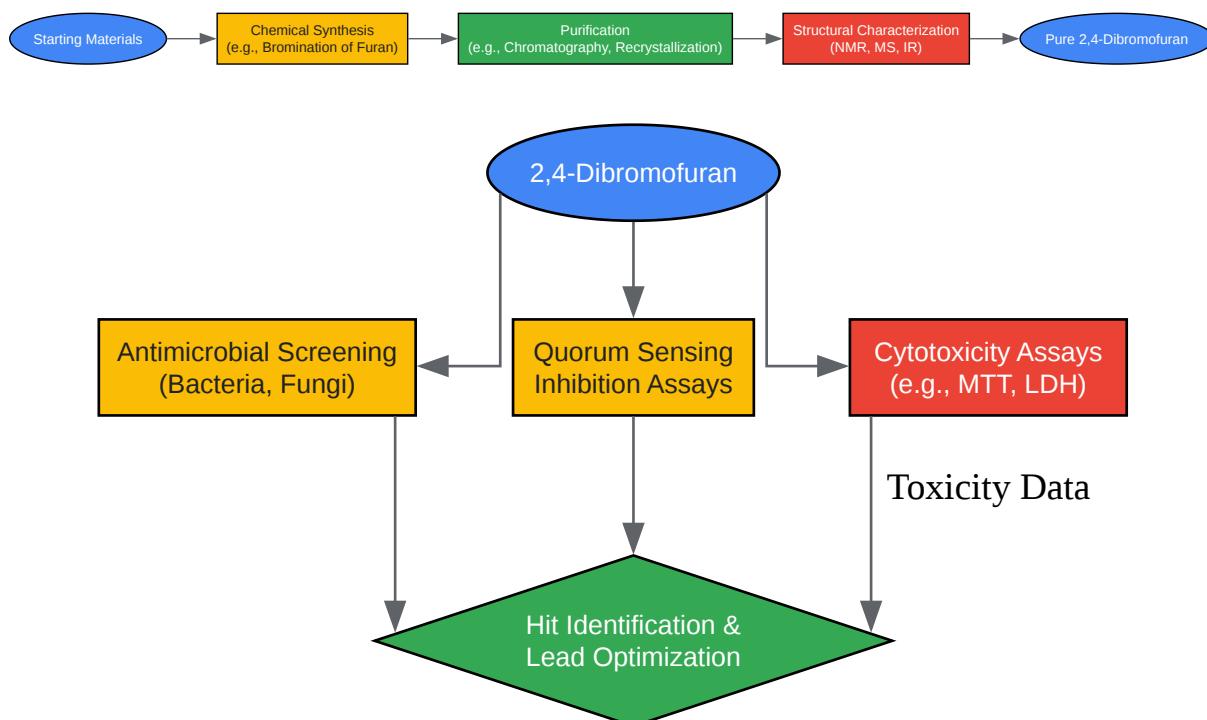
Experimental Protocols

Due to the absence of published studies on the biological effects of **2,4-Dibromofuran**, no specific experimental protocols can be cited. Researchers interested in evaluating this compound would need to adapt general protocols for assessing activities such as:

- **Antimicrobial Susceptibility Testing:** Standard methods like broth microdilution or disk diffusion assays could be used to determine the minimum inhibitory concentration (MIC) against a panel of pathogenic bacteria and fungi.
- **Quorum Sensing Inhibition Assays:** Reporter gene assays using bacterial strains like *Chromobacterium violaceum* or *Vibrio harveyi* can be employed to screen for quorum sensing inhibitory activity.
- **Biofilm Inhibition Assays:** Crystal violet staining or confocal microscopy can be used to quantify the effect of the compound on biofilm formation by relevant microorganisms.
- **Cytotoxicity Assays:** In vitro assays using various cell lines (e.g., HeLa, HepG2) are necessary to assess the potential toxicity of the compound, which is a critical step in any drug development pipeline.

Logical Relationships and Workflows

The following diagrams illustrate the general logical flow for the synthesis and initial biological evaluation of a novel compound like **2,4-Dibromofuran**.



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References

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